

# In-Depth Technical Guide on the Health and Safety of Tin(II) Palmitate

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## Compound of Interest

Compound Name: *Tin(II) palmitate*

Cat. No.: *B1616278*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available health and safety information regarding **Tin(II) palmitate** and related compounds. Due to a lack of specific toxicological data for **Tin(II) palmitate**, much of the guidance is based on general principles for handling inorganic tin compounds and other palmitate esters. It is imperative to consult a comprehensive Safety Data Sheet (SDS) specific to **Tin(II) palmitate** from the supplier and to conduct a thorough risk assessment before handling this chemical.

## Introduction

**Tin(II) palmitate**, also known as stannous palmitate or tin(II) hexadecanoate, is a chemical compound with potential applications in various research and development sectors. This guide is intended to provide an in-depth overview of the available health and safety data, safe handling procedures, and emergency protocols for professionals working with this substance. A significant information gap exists regarding the specific toxicology of **Tin(II) palmitate**; therefore, a cautious approach is strongly recommended.

## Physicochemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling and storage.

Property	Data
Chemical Formula	C <sub>32</sub> H <sub>62</sub> O <sub>4</sub> Sn
Molecular Weight	629.54 g/mol
CAS Number	35104-88-2
Appearance	White to beige fine powder[1]
Melting Point	Information not consistently available.
Solubility	Insoluble in water.

## Toxicological Data

A comprehensive search for specific toxicological data for **Tin(II) palmitate** yielded limited quantitative results. The information below is largely extrapolated from data on inorganic tin compounds and other palmitate esters.

**Acute Toxicity:** Specific oral, dermal, and inhalation LD50/LC50 values for **Tin(II) palmitate** are not readily available in the public domain. Inorganic tin salts are generally considered to have low acute toxicity due to poor absorption from the gastrointestinal tract.

**Skin Corrosion/Irritation:** No specific skin irritation studies on **Tin(II) palmitate** were found. However, prolonged or repeated contact with tin compounds may cause skin irritation.[2][3]

**Serious Eye Damage/Irritation:** Specific eye irritation data for **Tin(II) palmitate** is not available. As a general precaution, contact with eyes should be avoided.

**Respiratory or Skin Sensitization:** There is no specific information available regarding the potential of **Tin(II) palmitate** to cause skin or respiratory sensitization.

**Germ Cell Mutagenicity:** Studies on various inorganic tin compounds have generally shown a lack of genotoxic potential.[4][5] However, the genotoxicity of **Tin(II) palmitate** itself has not been specifically evaluated in the available literature.

**Carcinogenicity:** There is no data to suggest that inorganic tin compounds are carcinogenic.[6][7]

Reproductive Toxicity: No specific reproductive toxicity data for **Tin(II) palmitate** was found. Studies on inorganic tin have not indicated adverse reproductive effects.[\[6\]](#)[\[7\]](#)

Specific Target Organ Toxicity (STOT):

- Single Exposure: No data available for **Tin(II) palmitate**.
- Repeated Exposure: Chronic exposure to inorganic tin dust can lead to a benign pneumoconiosis called stannosis.[\[7\]](#)[\[8\]](#)

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **Tin(II) palmitate** are not publicly available. Standard OECD guidelines for testing of chemicals would be the appropriate reference for any future safety evaluation. These include:

- OECD 401, 402, 403: Acute Oral, Dermal, and Inhalation Toxicity
- OECD 404: Acute Dermal Irritation/Corrosion
- OECD 405: Acute Eye Irritation/Corrosion
- OECD 406: Skin Sensitization
- OECD 471: Bacterial Reverse Mutation Test (Ames Test) for Genotoxicity

## Safe Handling and Storage

Given the limited specific toxicity data, a conservative approach to handling and storage is essential.

Engineering Controls:

- Work with **Tin(II) palmitate** should be conducted in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powder form to minimize dust inhalation.  
[\[9\]](#)[\[10\]](#)

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield should be worn.[\[11\]](#)[\[12\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) are recommended.[\[11\]](#)
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.[\[10\]](#)[\[12\]](#)
- Respiratory Protection: If working outside of a fume hood or if dust generation is likely, a NIOSH-approved respirator for particulates is recommended.[\[9\]](#)

#### Storage:

- Store in a tightly closed, properly labeled container.[\[11\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[11\]](#)
- Store away from incompatible materials such as strong oxidizing agents.

## Emergency Procedures

#### First Aid Measures:

- Inhalation: Remove to fresh air. If breathing is difficult, seek medical attention.[\[11\]](#)
- Skin Contact: Remove contaminated clothing. Wash skin thoroughly with soap and water. Seek medical attention if irritation develops.[\[2\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.[\[2\]](#)[\[11\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[11\]](#)

#### Spill and Leak Procedures:

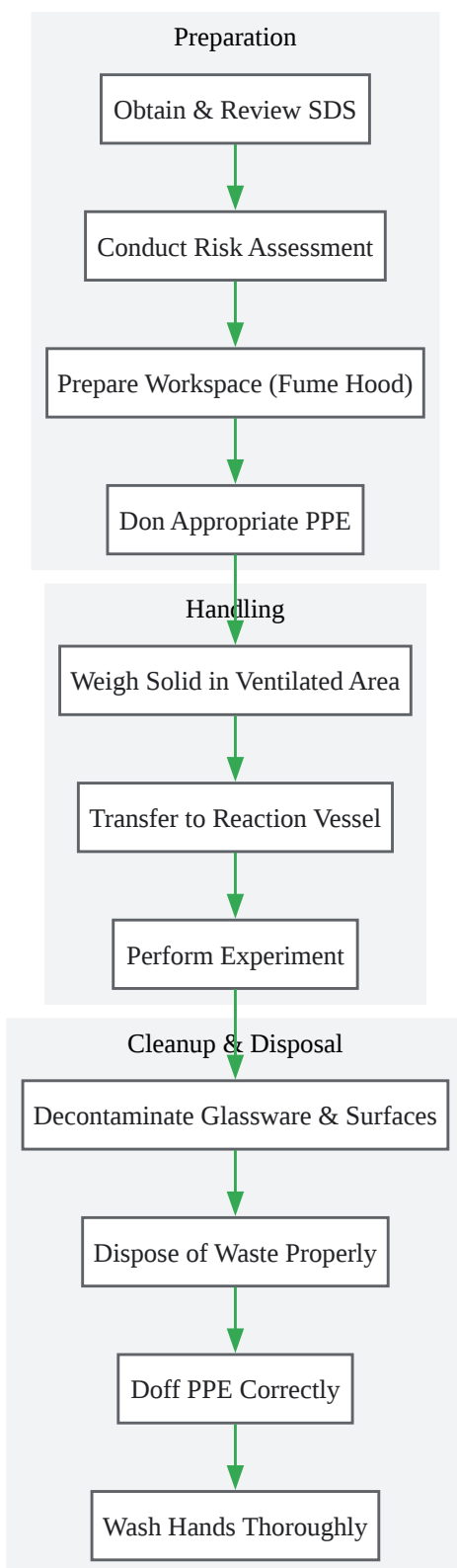
- Small Spills: Carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.

- Large Spills: Evacuate the area. Wear appropriate PPE. Contain the spill and prevent it from entering drains. Collect the material for disposal.

Disposal:

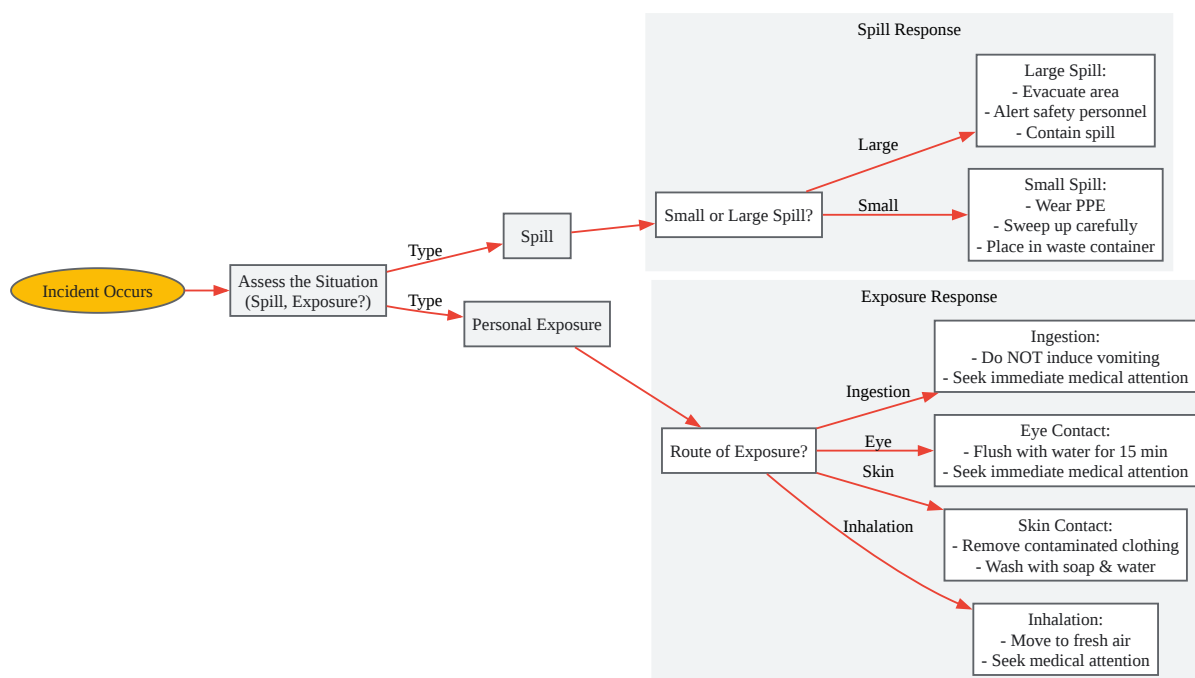
- Dispose of waste material in accordance with local, state, and federal regulations. Do not allow it to enter the environment.<sup>[1]</sup>

## Visualizations



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Caption: Workflow for the safe handling of **Tin(II) palmitate**.



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Caption: Decision tree for emergency response to a **Tin(II) palmitate** incident.

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## References

- 1. web.mit.edu [web.mit.edu]
- 2. researchgate.net [researchgate.net]
- 3. HEALTH EFFECTS - Toxicological Profile for Tin and Tin Compounds - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. DSpace [iris.who.int]
- 5. researchgate.net [researchgate.net]
- 6. RELEVANCE TO PUBLIC HEALTH - Toxicological Profile for Tin and Tin Compounds - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. atsdr.cdc.gov [atsdr.cdc.gov]
- 8. atsdr.cdc.gov [atsdr.cdc.gov]
- 9. benchchem.com [benchchem.com]
- 10. delvallelab.weebly.com [delvallelab.weebly.com]
- 11. benchchem.com [benchchem.com]
- 12. stacks.cdc.gov [stacks.cdc.gov]
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